

JNJ-42153605 stability and storage conditions

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Compound of Interest

Compound Name: JNJ-42153605

Cat. No.: B15620964

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JNJ-42153605 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **JNJ-42153605**. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity of the compound throughout your experiments.

Stability and Storage Conditions at a Glance

Proper storage is critical to maintaining the quality and activity of **JNJ-42153605**. Here is a summary of the recommended storage conditions for the compound in both solid form and in solution.

Form	Storage Temperature	Duration	Supplier Recommendation
Solid (Powder)	-20°C	3 years	MedChemExpress[1]
≥ 4 years	Cayman Chemical[2] [3]		
4°C	2 years	MedChemExpress[1]	
In Solvent	-80°C	2 years	MedChemExpress[1]
1 year	Selleck Chemicals[4]		
-20°C	1 year	MedChemExpress[1]	
1 month	Selleck Chemicals[4]		

Solubility Data

Understanding the solubility of **JNJ-42153605** is key to preparing appropriate stock solutions for your experiments.

Solvent	Solubility	Concentration	Notes
DMSO	16.67 mg/mL	41.63 mM	Ultrasonic may be needed. Use newly opened, hygroscopic DMSO as moisture can impact solubility. [1]
DMF	30 mg/mL	~75 mM	-
DMF:PBS (pH 7.2) (1:3)	0.25 mg/mL	~0.62 mM	First dissolve in DMF, then dilute with the aqueous buffer.[2][3]
Ethanol	10 mg/mL	~25 mM	-

Frequently Asked Questions (FAQs)

Q1: How should I store **JNJ-42153605** upon receipt?

A1: Upon receipt, **JNJ-42153605**, which is a white to off-white solid, should be stored at -20°C for long-term stability, where it is reported to be stable for at least 3 to 4 years.^{[1][2][3]} For shorter-term storage, 4°C is acceptable for up to 2 years.^[1] The compound is typically shipped at room temperature in the continental US, but this may vary for other locations.^[1]

Q2: What is the best way to prepare a stock solution of **JNJ-42153605**?

A2: To prepare a stock solution, dissolve the solid compound in an appropriate organic solvent such as DMSO or DMF.^{[2][3]} For example, a stock solution can be made in DMSO at a concentration of 16.67 mg/mL.^[1] It is recommended to use newly opened, anhydrous DMSO as the compound's solubility can be affected by moisture.^[1] Gentle warming or sonication may assist in complete dissolution.

Q3: How should I store stock solutions of **JNJ-42153605**?

A3: Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.^[4] For long-term storage, store aliquots at -80°C, where they are stable for up to 2 years.^[1] For shorter-term storage, -20°C is suitable for up to 1 year.^[1]

Q4: Can I prepare and store aqueous solutions of **JNJ-42153605**?

A4: **JNJ-42153605** is sparingly soluble in aqueous buffers.^[3] To prepare an aqueous solution, it is recommended to first dissolve the compound in an organic solvent like DMF and then dilute with the aqueous buffer of choice, such as PBS (pH 7.2).^[3] It is important to note that aqueous solutions are not recommended to be stored for more than one day.^[3]

Q5: I observed precipitation in my stock solution after storing it at -20°C. What should I do?

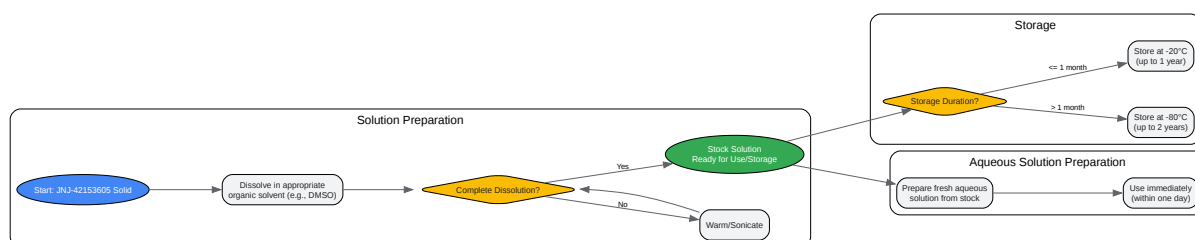
A5: If you observe precipitation, gently warm the solution and vortex or sonicate until the compound is fully redissolved before use. To prevent this, ensure the initial dissolution was complete and consider storing at a lower concentration or in a different solvent if the issue persists. Aliquoting the stock solution can also help to minimize temperature fluctuations that may cause precipitation.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Difficulty Dissolving Compound	<ul style="list-style-type: none">- Insufficient solvent volume-- Inappropriate solvent-- Presence of moisture in the solvent	<ul style="list-style-type: none">- Ensure you are using the recommended solvent (e.g., DMSO, DMF).-- Try gentle warming or sonication to aid dissolution.- Use fresh, anhydrous solvent, especially for DMSO.[1]
Precipitation in Aqueous Solution	<ul style="list-style-type: none">- Low aqueous solubility-- Solution stored for too long	<ul style="list-style-type: none">- Prepare fresh aqueous solutions daily.[3]- Ensure the final concentration in the aqueous buffer does not exceed its solubility limit (e.g., ~0.25 mg/mL in 1:3 DMF:PBS).[2][3]
Inconsistent Experimental Results	<ul style="list-style-type: none">- Compound degradation due to improper storage-- Inaccurate concentration due to incomplete dissolution or precipitation	<ul style="list-style-type: none">- Review storage conditions of both solid compound and stock solutions to ensure they align with recommendations.- Always ensure the compound is fully dissolved before use.- Prepare fresh dilutions from a properly stored stock solution for each experiment.

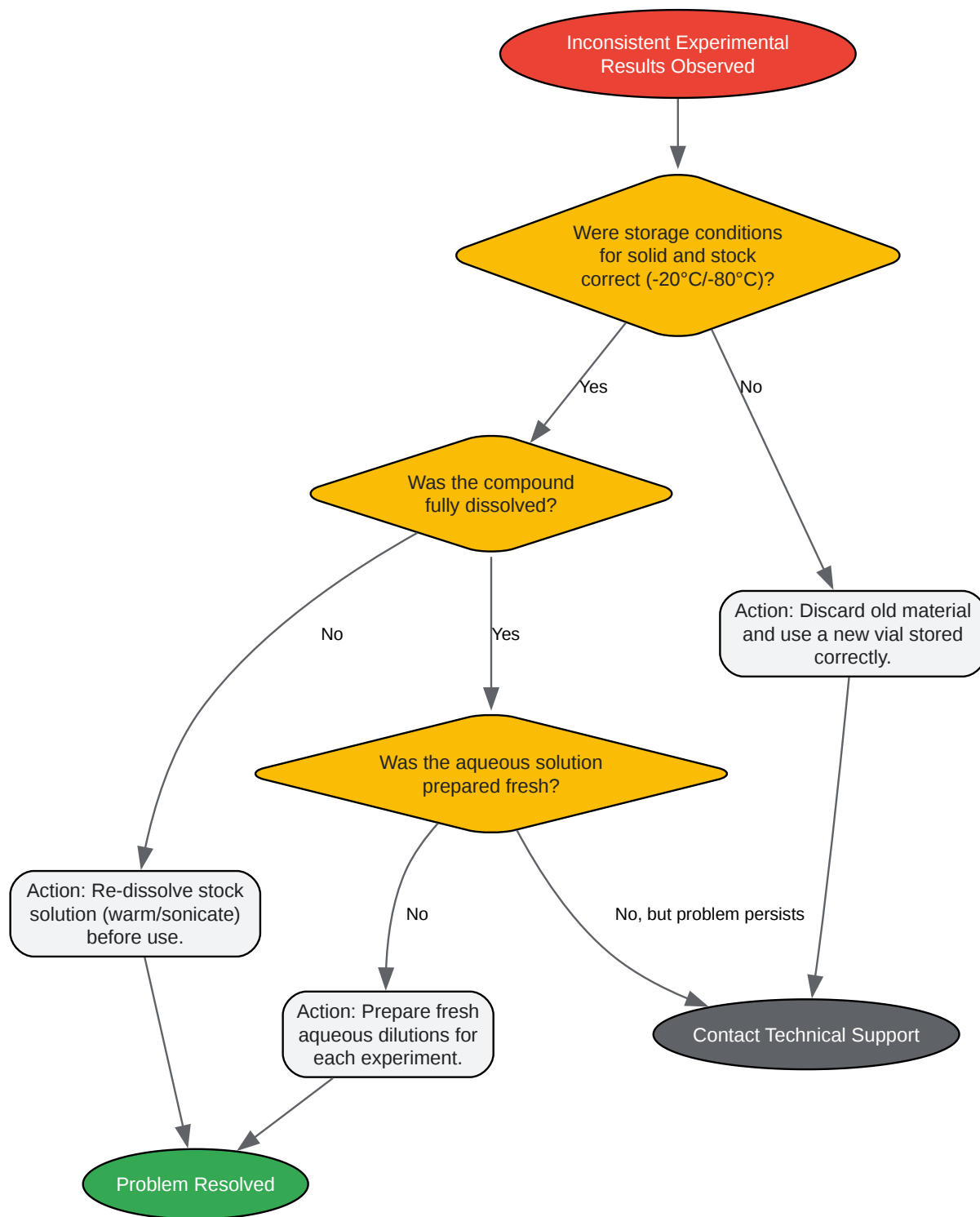
Experimental Workflow and Decision Making

The following diagrams illustrate key decision-making processes for handling and troubleshooting **JNJ-42153605**.



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Caption: Workflow for preparing and storing **JNJ-42153605** solutions.



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Caption: Troubleshooting guide for inconsistent results with **JNJ-42153605**.

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